

Vincosamide synthesis and chemical preparation methods

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Compound Focus: Vincosamide

CAS No.: 23141-27-7

Cat. No.: S1525175

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Chemical Preparation of Vincosamide

The table below summarizes a method for preparing **Vincosamide** from its precursor, isovincoside lactam, as described in a patent.

Parameter	Description
Starting Material	Isovincoside lactam [1]
Key Reagent	Acidic aqueous solution (e.g., 1 mol/L HCl) [1]
Additives	Antioxidants like sodium hydrosulfite (NaHSO ₃) or sodium sulfite (Na ₂ SO ₃), at a molar ratio of 1:3 to 1:8 (starting material:inhibitor) [1]
Reaction Temperature	75 - 90 °C [1]
Reaction Time	3 - 8 hours [1]
Reaction pH	0.1 - 2.0 [1]

Parameter	Description
Purification	Macroporous resin column (e.g., HPD100), eluted with aqueous ethanol, followed by recrystallization [1]
Reported Yield	~31% [1]

Biological Activities & Experimental Data

Vincosamide exhibits a range of pharmacological activities. The table below summarizes key findings from recent studies.

Activity/Property	Experimental Model/Assay	Key Findings/Dosage
Anti-hepatocellular Carcinoma	<i>In vitro</i> : HLE, Bel 7402, PLC/PRF/5 cell lines; <i>In vivo</i> : mouse xenograft model [2] [3]	<i>In vitro</i> : Inhibited proliferation, migration, invasion; induced apoptosis (10-80 µg/mL). <i>In vivo</i> : Inhibited tumor growth (10 mg/kg/day) [2] [3].
Acetylcholinesterase (AChE) Inhibition	AChE activity assay [4]	Inhibits AChE activity [4].
Anti-inflammatory & Analgesic	<i>In vivo</i> models [2] [3]	Exhibits anti-inflammatory effects and non-opioid-mediated analgesic activity [2] [3].
DNA Interaction	DNA strand scission assay (pBR322 plasmid) [5]	Effects relaxation of supercoiled DNA in the presence of Cu ²⁺ [5].
Chemical Properties	-	CAS# 23141-27-7; Molecular Formula: C ₂₆ H ₃₀ N ₂ O ₈ ; Molecular Weight: 498.5 g/mol [5] [4].
Solubility	-	Soluble in DMSO, chloroform, dichloromethane, ethyl acetate, acetone [5].

Detailed Experimental Protocols

Here are detailed methodologies for key experiments cited in the biological activity data.

Protocol 1: Cell Proliferation Assay (MTT) for HCC Cells

This protocol is used to assess the inhibitory effect of **Vincosamide** on hepatocellular carcinoma cell proliferation [2] [3].

- **Cell Seeding:** Digest and dilute HLE, Bel 7402, or PLC/PRF/5 cells in RPMI 1640 medium with 10% FCS to a density of 2.5×10^4 cells/mL. Seed 200 μ L per well into a 96-well plate.
- **Incubation:** Incubate the plates for 48 hours at 37°C in a humidified atmosphere with 5% CO₂.
- **Compound Treatment:** Prepare **Vincosamide** stock solutions and treat cells with a range of concentrations (e.g., 5, 10, 20, 40, 80 μ g/mL) for 48 hours.
- **MTT Incubation:** Add 20 μ L of MTT solution (5 mg/mL) to each well and incubate for another 4 hours.
- **Solubilization:** Carefully discard the culture medium and add 200 μ L of dimethyl sulfoxide (DMSO) to each well to dissolve the formed formazan crystals.
- **Absorbance Measurement:** Oscillate the plates for 10 minutes and measure the absorbance at a wavelength of 490 nm using a microplate reader.
- **Data Analysis:** Calculate the growth ratio using the formula: $\text{Growth Ratio (\%)} = (\text{Absorbance of treated group} / \text{Absorbance of control group}) \times 100\%$.

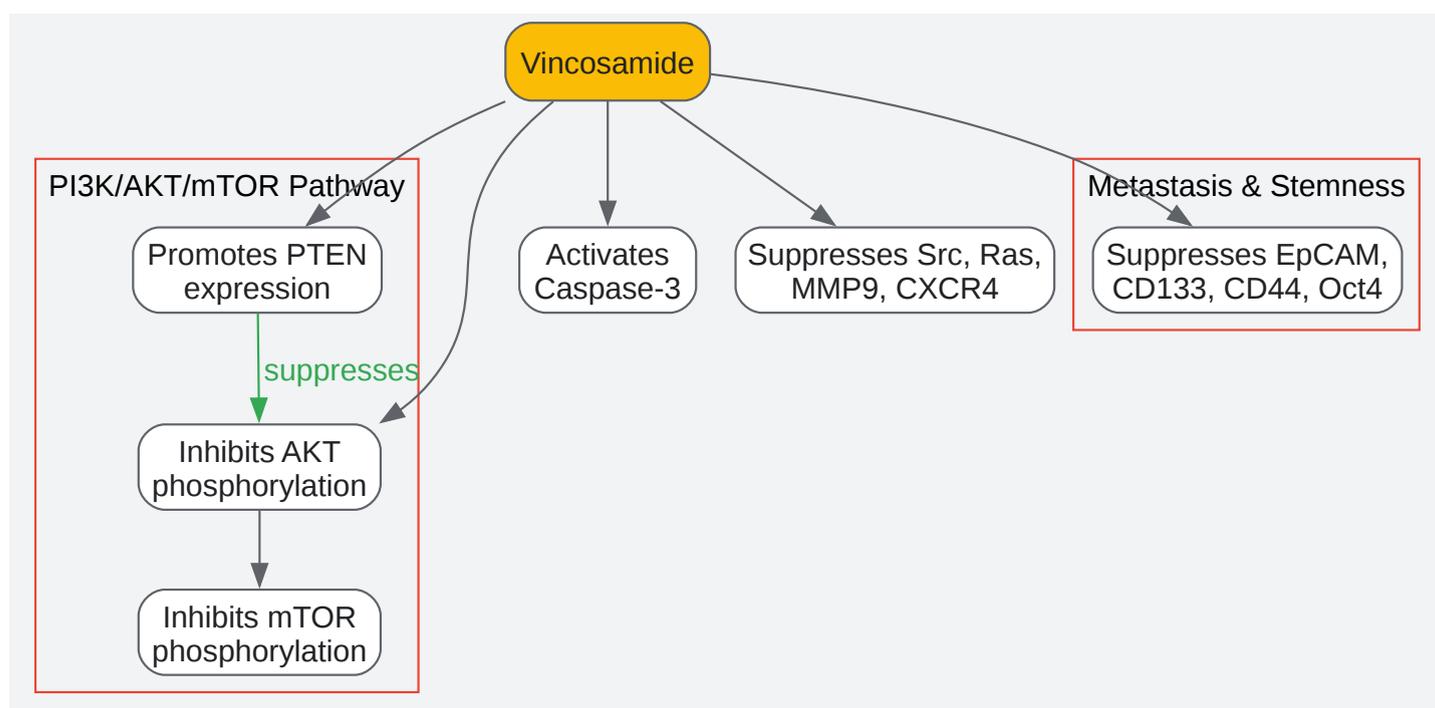
Protocol 2: In Vivo Anti-Tumor Efficacy in a Mouse Model

This protocol outlines the evaluation of **Vincosamide**'s efficacy in inhibiting tumor growth *in vivo* [2] [3].

- **Animal Model:** Establish a mouse tumor xenograft model by inoculating HCC cells into immunodeficient mice.
- **Dosing Regimen:** Once tumors are palpable, administer **Vincosamide** intraperitoneally at a dose of 10 mg/kg body weight daily.
- **Treatment Duration:** Continue the treatment for a specified period (e.g., 3 days as per the cited study, though longer durations may be used).
- **Tumor Monitoring:** Regularly measure tumor volumes in the control and treated groups.
- **Endpoint Analysis:** After the treatment period, sacrifice the animals and harvest the tumors for further analysis (e.g., weighing, immunohistochemistry, molecular analysis).

Molecular Mechanism of Action in Hepatocellular Carcinoma

The anti-HCC activity of **Vincosamide** involves the inhibition of multiple growth and metastasis-related pathways. The diagram below summarizes its proposed molecular mechanism.



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Conclusion

This application note consolidates the available scientific data on **Vincosamide**, highlighting its promising anti-cancer properties, particularly against hepatocellular carcinoma. The provided chemical preparation method, quantitative biological data, and detailed experimental protocols offer a foundation for further research and development. Future work should focus on elucidating the complete synthetic pathway, its full pharmacokinetic profile, and expanding preclinical studies to validate its therapeutic potential.

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